

Commercial Sources and Applications of Synthetic Ymrf-NH2

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Compound of Interest

Compound Name: Ymrf-NH2

Cat. No.: B12398641

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Introduction

Ymrf-NH2 is a neuropeptide belonging to the FMRFamide-related peptide (FaRP) family, characterized by the C-terminal sequence Arg-Phe-NH2. It is an important ligand for the FMRFamide receptor (FMRFa-R), a G-protein coupled receptor (GPCR) involved in a variety of physiological processes, including cardiovascular function, pain perception, and feeding behavior. As a research tool, synthetic **Ymrf-NH2** is crucial for elucidating the physiological roles of the FMRFa-R and for the development of novel therapeutics targeting this system. This document provides a comprehensive overview of the commercial sources for synthetic **Ymrf-NH2**, along with detailed application notes and protocols for its use in key experimental assays.

Commercial Availability of Synthetic Ymrf-NH2

High-purity synthetic **Ymrf-NH2** is available from several commercial suppliers. Researchers should always request a certificate of analysis to confirm the purity and identity of the peptide.

Supplier	Product Name	Purity	Available Quantities
Infinita SciTech	YMRF-NH2	>95% (HPLC)	1mg, 5mg
MedchemExpress	YMRF-NH2	>98% (HPLC)	1mg, 5mg, 10mg
MyBioSource	FMRF amide Peptide	>95% (HPLC)	Custom
Abbiotec	RF-NH2 Peptide	>95% (HPLC)	10mg
CymitQuimica	FMRF-related peptides	>95% (HPLC)	5mg, 10mg, 25mg

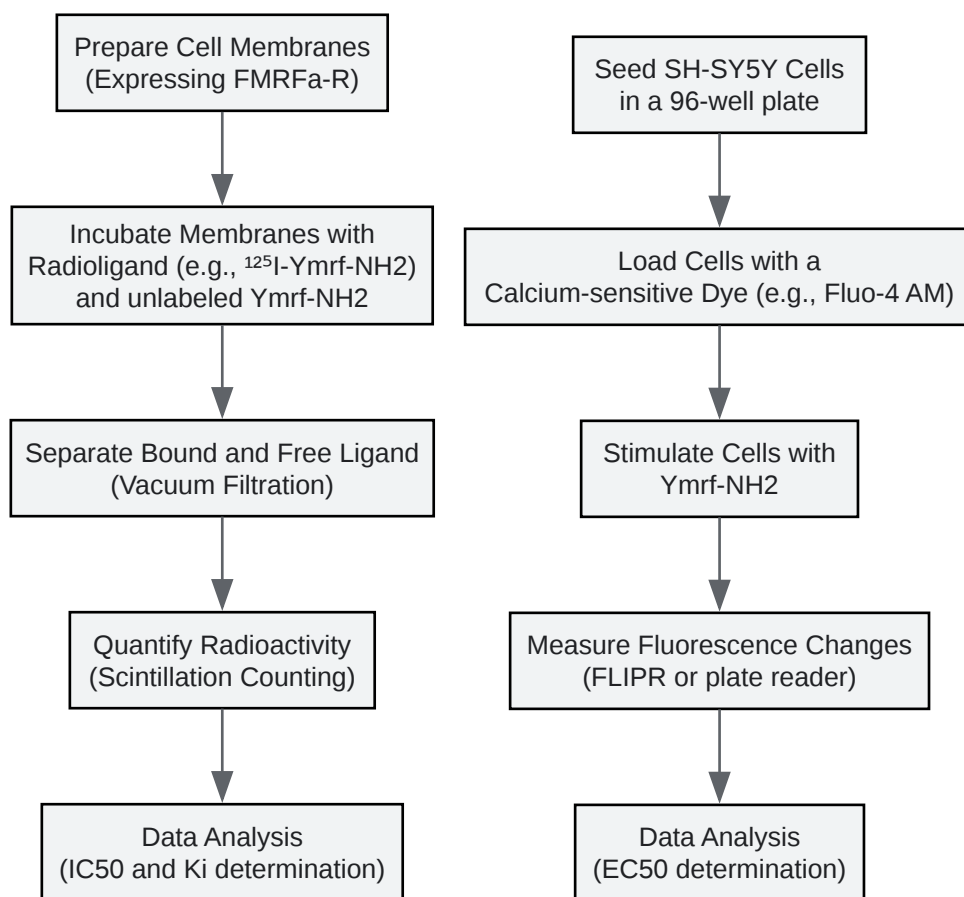
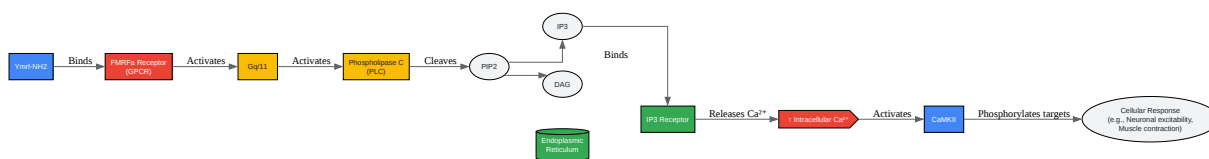
Physicochemical Properties and Receptor Affinity

Ymrf-NH2 is a tetrapeptide with the sequence Tyr-Met-Arg-Phe-NH2. The N-terminal tyrosine residue is crucial for its high-affinity binding to the FMRFa receptor.

Parameter	Value	Reference
Molecular Formula	C29H41N7O5S	N/A
Molecular Weight	615.75 g/mol	N/A
EC50 for FMRFa-R	31 nM	[1]

Signaling Pathway of Ymrf-NH2

Ymrf-NH2 exerts its biological effects by activating the FMRFa receptor, a canonical G-protein coupled receptor. The binding of **Ymrf-NH2** to the FMRFa-R initiates a downstream signaling cascade that results in an increase in intracellular calcium concentration.



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References

- 1. isthongkong.com [isthongkong.com]
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